Operational Guide: Safe Handling and Disposal of 4-Iodo-2-methoxybenzaldehyde

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Compound of Interest	
Compound Name:	*4-Iodo-2-methoxybenzaldehyde*
CAS No.:	*139102-37-7*
Cat. No.:	*B2841200*

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Executive Summary & Chemical Profile[1][2]

4-Iodo-2-methoxybenzaldehyde (CAS: 139102-34-4) is a valuable intermediate in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions.[1][2] However, its disposal presents specific challenges due to the presence of the iodine atom (aryl halide) and the reactive aldehyde group.

The Core Directive: This compound must be treated as Halogenated Organic Waste.[3] Under no circumstances should it be combined with non-halogenated solvent streams (e.g., pure Acetone/Ethanol waste), as this significantly increases disposal costs and violates standard EPA/RCRA compliance protocols for incineration parameters.

Chemical Identity & Hazard Data[1][2][4][5][6][7][8][9]

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Parameter	Specification
CAS Number	139102-34-4
Molecular Formula	$C_8H_7IO_2$
Molecular Weight	262.04 g/mol
Physical State	Solid (Powder/Crystals), typically off-white to pale yellow.[1][2]
Primary Hazards	H315 (Skin Irritant), H319 (Eye Irritant), H335 (Resp.[1][2] Irritant).
Reactivity	Light-sensitive (Iodine liberation); Air-sensitive (Aldehyde oxidation).[1][2]

Pre-Disposal Stabilization & Segregation[1][2]

Expert Insight: The "Self-Validating System" for this compound relies on preventing cross-contamination of waste streams. The iodine atom is the critical tracking marker.

A. Segregation Protocol

- Stream Designation:[HALOGENATED].
- Rationale: Incineration of halogenated waste requires scrubbers to capture acid gases (HI, HCl). Mixing this compound with non-halogenated waste renders the entire container "Halogenated," often tripling disposal costs.
- Compatibility Check:
  - DO NOT MIX with strong oxidizers (e.g., Nitric Acid, Peroxides).[1] The aldehyde moiety is easily oxidized to the carboxylic acid, generating heat and potentially over-pressurizing waste containers.
  - DO NOT MIX with strong bases (e.g., NaOH). This can induce Cannizzaro reactions or polymerization, leading to exotherms in the waste drum.

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B. Container Selection

- Solid Waste: High-Density Polyethylene (HDPE) wide-mouth jars.[1]
- Liquid Waste: Glass (Amber) or HDPE carboys.
- Labeling: Must explicitly state "CONTAINS IODINE/HALOGENS" to alert downstream disposal facilities of potential HI gas generation during thermal destruction.

Disposal Workflows

Scenario A: Disposal of Pure Solid (Expired/Excess)[1]

- Transfer: Move the solid material into a dedicated Solid Hazardous Waste container.
- Labeling: Tag with the full chemical name. Do not use abbreviations like "IMBA."
- Deactivation (Optional but Recommended for Large Quantities): If disposing of >50g, consult EHS about chemically reducing the aldehyde using aqueous Sodium Bisulfite ($NaHSO_3$) before disposal to lower reactivity, though direct incineration is standard for solids.

Scenario B: Disposal of Solutions (Reaction Mixtures)

- Solvent Assessment: Determine the primary solvent.
- Segregation: Pour into the Halogenated Organic Solvent carboy.
  - Note: Even if the solvent is non-halogenated (e.g., THF), the presence of dissolved **4-Iodo-2-methoxybenzaldehyde** classifies the entire solution as halogenated waste.[1][2]
- pH Check: Ensure the waste stream is neutral (pH 6-8). Acidic conditions can accelerate iodine liberation (turning waste purple/brown).

Scenario C: Spill Cleanup (Immediate Action)

- PPE: Nitrile gloves, lab coat, safety glasses. Use a dust mask (N95) if powder is fine.
- Containment: Do not dry-sweep, which generates dust.

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- Solubilization: Cover the spill with a solvent-dampened pad (Acetone or Ethyl Acetate are effective).
- Collection: Wipe up the slurry and place all contaminated wipes into a Solid Hazardous Waste bag.
- Surface Decontamination: Wash the surface with a mild detergent and water.

Decision Matrix (Visualization)

The following logic flow ensures the material ends up in the correct regulatory stream.

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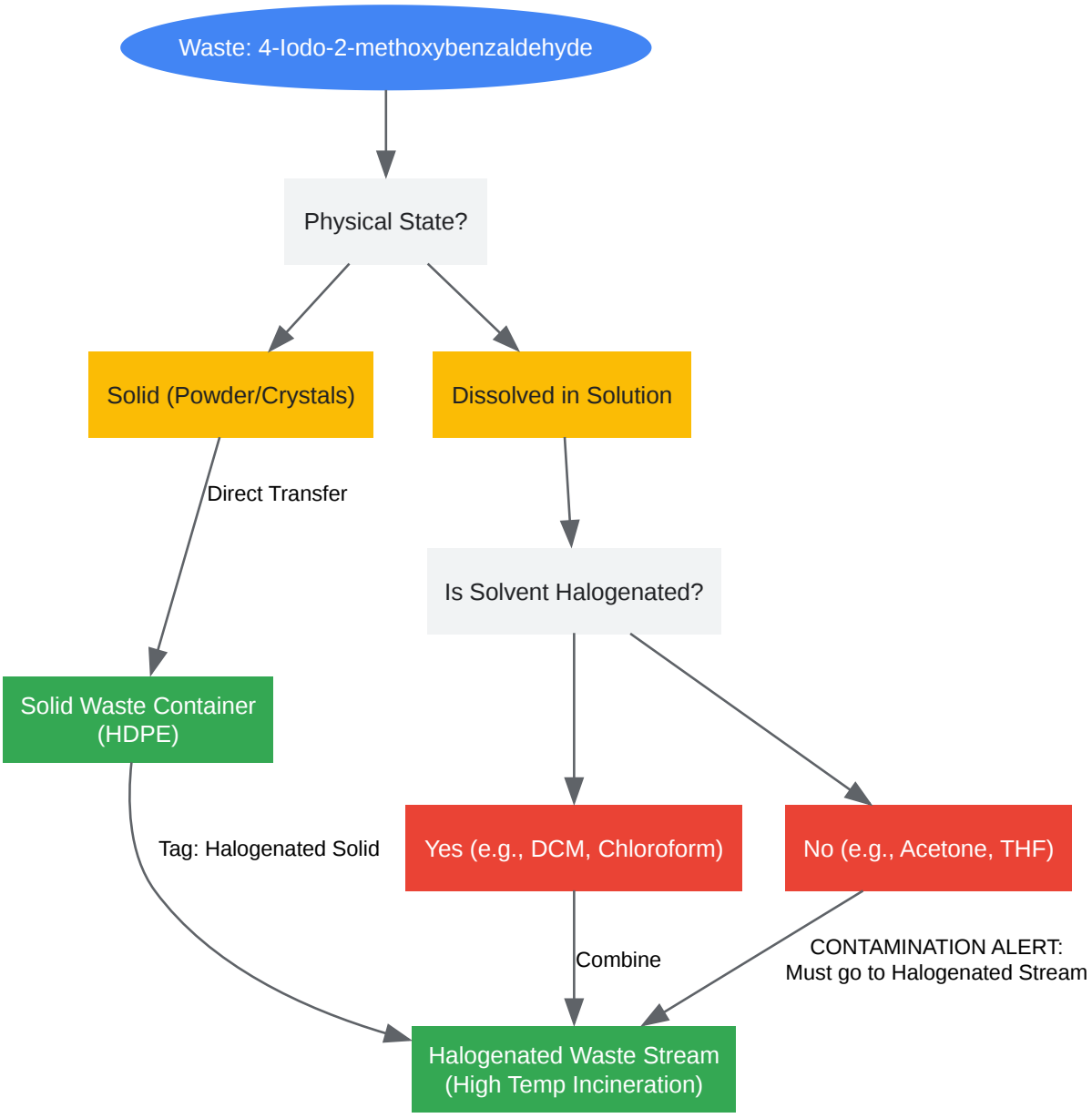

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Caption: Logical workflow for the segregation and disposal of **4-Iodo-2-methoxybenzaldehyde**. Note that even non-halogenated solutions must move to the halogenated stream once contaminated by the solute.

Regulatory & Compliance Context

RCRA Waste Codes (USA)

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While **4-Iodo-2-methoxybenzaldehyde** is not explicitly listed on the EPA "P" (Acutely Toxic) or "U" (Toxic) lists [1], it is regulated under the Resource Conservation and Recovery Act (RCRA) through characteristic definitions:

- D001 (Ignitability): Not applicable to the solid, but likely applicable if dissolved in flammable solvents (Acetone/THF).
- Halogenated Organic Compounds (HOCs): Under 40 CFR 268.40, halogenated wastes often require specific treatment standards (Incineration) before land disposal is permitted.

Global Harmonized System (GHS)

Ensure all waste labels carry the signal word WARNING and the relevant pictograms (Exclamation Mark for Irritant) to comply with OSHA HCS 2012 [2].

References

- United States Environmental Protection Agency (EPA).Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. RCRA Orientation Manual. Available at: [Link]
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Labels and Pictograms. OSHA Brief DSG BR-3636.[1] Available at: [Link][1]
- PubChem.Compound Summary: **4-Iodo-2-methoxybenzaldehyde** (CAS 139102-34-4).[1] [2] National Library of Medicine. Available at: [Link](Note: Link directs to PubChem search for verification).

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Sources

- 1. Waste Code [rcrainfo.epa.gov]

- 2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 3. hscprep.com.au [hscprep.com.au]
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